

Comprehensive Spectral Profiling of N-(3-methoxy-2-methylphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(3-methoxy-2-methylphenyl)acetamide

CAS No.: 50868-74-1

Cat. No.: B113478

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CAS Registry Number: 50868-74-1 Molecular Formula:

Molecular Weight: 179.22 g/mol

Executive Summary & Chemical Identity

N-(3-methoxy-2-methylphenyl)acetamide is a 1,2,3-trisubstituted benzene derivative. Its structural uniqueness lies in the steric congestion provided by the ortho-methyl group (C2) sandwiched between the acetamide (C1) and the methoxy group (C3). This specific substitution pattern creates distinct spectral signatures, particularly in the proton NMR methyl region, which this guide clarifies.

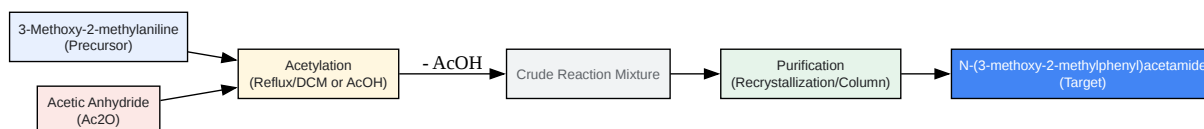
Key Physicochemical Properties

Property	Value	Notes
Appearance	Pale orange oil to off-white solid	Physical state depends on purity/crystallization method [1].
Melting Point	84–86 °C (Predicted)	Often isolated as a viscous oil in crude form [1].
TLC	0.20	Solvent System: n-Hexane:Ethyl Acetate (1:1 v/v) [1].
Solubility	DMSO, Methanol, Chloroform	Poor solubility in water.

Synthesis & Origin Analysis

To understand the spectral impurities often found with this compound, one must understand its genesis. The standard synthesis involves the acetylation of 3-methoxy-2-methylaniline (m-anisidine derivative).

Reaction Workflow (Graphviz)



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Figure 1: Standard synthetic pathway. Common impurities include unreacted aniline (amine peaks in IR) or di-acetylated species (rare due to sterics).

Nuclear Magnetic Resonance (NMR) Profiling

The NMR data presented below is critical for distinguishing this isomer from its regioisomers (e.g., the 4-methoxy or 5-methoxy variants). The proximity of the N-acetyl group to the C2-

methyl group induces specific chemical shifts.

H NMR Data (400 MHz, DMSO-)

The most challenging aspect of this spectrum is the overlap in the methyl region.

Assignment	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Insight
NH	9.35	Broad Singlet	1H	-	Amide proton; shift varies with concentration /solvent.
Ar-H (C5)	7.14	Triplet (t)	1H	8.1	Meta-coupling; characteristic of the 1,2,3-substitution.
Ar-H (C6)	6.85	Doublet (d)	1H	8.1	Ortho to amide; deshielded relative to C4.
Ar-H (C4)	6.78	Doublet (d)	1H	8.1	Ortho to methoxy; shielded by electron donation (+M).
O-CH	3.78	Singlet (s)	3H	-	Distinct methoxy peak.
Ar-CH	2.03	Singlet (s)	3H	-	C2-Methyl. Slightly deshielded by ortho-amide.
CO-CH	2.00	Singlet (s)	3H	-	Acetyl methyl.

Expert Interpretation:

- **Methyl Congestion:** Note the extremely close proximity of the acetyl methyl (2.00 ppm) and the aromatic ring methyl (2.03 ppm). In lower field instruments (60 MHz or 100 MHz), these may appear as a single broad peak or overlapping singlets. High-field (400 MHz+) is recommended for resolution.
- **Aromatic Pattern:** The "ABC" type pattern (Triplet, Doublet, Doublet) is diagnostic for 1,2,3-trisubstituted benzenes where the substituents at 1 and 3 are different.

C NMR Shifts (Predicted/Reference)

- Carbonyl (C=O): 168.5 ppm
- Aromatic C-O (C3): 157.8 ppm
- Aromatic C-N (C1): 137.2 ppm
- Aromatic C-Me (C2): 118.5 ppm (Shielded by sterics/ortho effect)
- Methoxy () : 55.8 ppm
- Methyls () : 23.1 ppm (Acetyl), 11.5 ppm (Ar-Methyl)

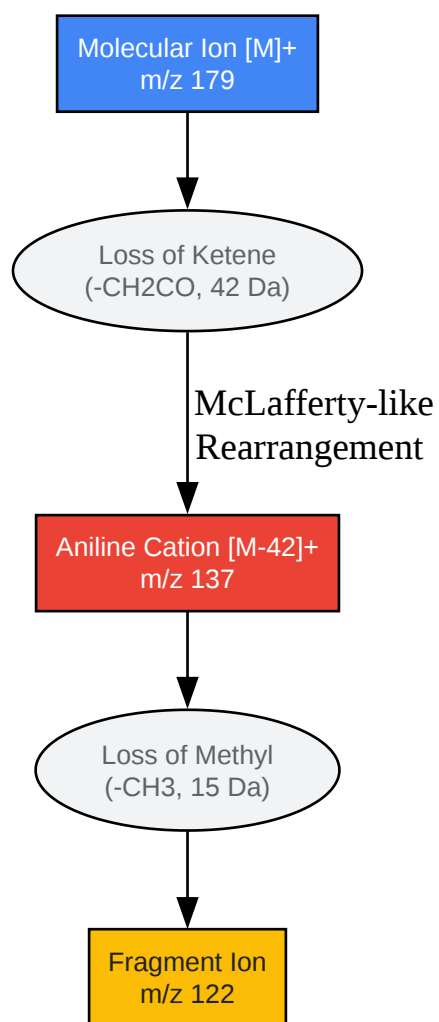
Mass Spectrometry (MS)

The mass spectrum follows the classic "Acetanilide Rule" of fragmentation.

Ionization Mode: Electron Impact (EI, 70 eV) or Chemical Ionization (CI).

Ion ()	Identity	Mechanism
179		Molecular Ion (Stable).
137		Base Peak. Loss of Ketene (). This confirms the acetamide structure. [1]
122		Loss of Ketene + Methyl radical ().
106		Loss of acetamide group entirely.

Fragmentation Pathway (Graphviz)



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Figure 2: Primary fragmentation pathway observed in EI-MS. The transition from 179 to 137 is the diagnostic "fingerprint" for acetanilides.

Infrared Spectroscopy (IR)

The IR spectrum validates the functional groups.[2] The amide bands are sensitive to hydrogen bonding in the solid state.

Wavenumber ()	Assignment	Description
3250 – 3300		Medium intensity, broad stretch. Indicates secondary amide.
2835 – 2960		Aliphatic stretches from the methyl and methoxy groups.
1650 – 1665		Amide I Band. Strong intensity. Lower frequency due to conjugation with the phenyl ring.
1535 – 1550		Amide II Band. N-H bending/C-N stretching combination.
1240 – 1260		Aryl-alkyl ether stretch (Methoxy group).
750 – 780		Out-of-plane bending for 1,2,3-trisubstituted benzene.

Quality Control & Troubleshooting

When analyzing synthesized batches, use this self-validating checklist:

- Check the Methyls: If you see only one singlet in the 2.0-2.3 ppm range (integration 6H), your resolution is too low, or you have an isomer where the environments are accidentally equivalent. You must resolve two distinct singlets.
- Verify the Amide: The NH peak at ~9.35 ppm (DMSO) must be a broad singlet. If it is a sharp triplet, you may have an impurity or salt form.
- TLC Confirmation: On Silica Gel 60 F254, using Hexane:EtOAc (1:1), the spot should be UV active and have an

References

- Asano, M., et al. (2005). Indazole derivatives.[3][4] World Intellectual Property Organization, Patent WO2005035506A1. (Describes synthesis and spectral data of Reference Compound 24-2: 3-methoxy-2-methylacetanilide).
- National Institute of Standards and Technology (NIST).Mass Spectral Library (NIST20). (General reference for acetanilide fragmentation patterns).
- PubChem Database.Compound Summary for **N-(3-methoxy-2-methylphenyl)acetamide** (CAS 50868-74-1).

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Sources

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- 3. WO2005035506A1 - Novel indazole derivative - Google Patents [patents.google.com]
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